

In-Depth Technical Guide to the Safe Handling of L-Homotyrosine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *L-Homotyrosine*

Cat. No.: *B1598195*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **L-Homotyrosine**, a non-proteinogenic amino acid utilized in peptide synthesis and drug development. The following sections detail critical data on its properties, safe handling procedures, and biological context to ensure its proper use in a laboratory setting.

Chemical and Physical Properties

L-Homotyrosine is a derivative of the amino acid L-tyrosine, with an additional methylene group in its side chain. It typically presents as a white to off-white solid. Key identifiers and properties are summarized below.

Property	Value	Source
Chemical Formula	$C_{10}H_{13}NO_3$	PubChem[1]
Molecular Weight	195.22 g/mol	PubChem[1]
CAS Number	221243-01-2	MedchemExpress[2]
Appearance	White to off-white solid	MedchemExpress

Hazard Identification and Toxicology

A specific, comprehensive Safety Data Sheet (SDS) for **L-Homotyrosine** is not readily available in public databases. However, an SDS for the closely related compound, D-Homotyrosine Hydrobromide, indicates that it is not considered a hazardous substance.^[3] Furthermore, safety data for the parent amino acid, L-Tyrosine, suggests a low order of toxicity. For instance, the oral LD50 for L-Tyrosine in rats is greater than 5,110 mg/kg, and it is not classified as a skin or eye irritant in some studies.

While these data suggest that **L-Homotyrosine** may have a low hazard profile, it is crucial to handle it with the standard care accorded to all laboratory chemicals, as its toxicological properties have not been thoroughly investigated.

Safe Handling and Storage

Personal Protective Equipment (PPE)

Given the lack of specific hazard data for **L-Homotyrosine**, a cautious approach to personal protection is recommended. The following PPE should be worn when handling **L-Homotyrosine** in solid or solution form:

PPE Category	Recommendation
Eye Protection	Safety glasses with side shields or goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Body Protection	Laboratory coat.
Respiratory Protection	For operations that may generate dust, a NIOSH-approved N95 (or equivalent) dust mask is recommended. ^[4]

Engineering Controls

Work with **L-Homotyrosine** should be conducted in a well-ventilated area. A chemical fume hood is recommended for procedures that may generate dust or aerosols.

Storage Recommendations

Proper storage is essential to maintain the integrity of **L-Homotyrosine**.

Form	Storage Temperature	Conditions	Source
Solid	4°C	Store under a dry, inert atmosphere (e.g., nitrogen).	MedchemExpress
Stock Solutions	-20°C (short-term) or -80°C (long-term)	Aliquot to avoid repeated freeze-thaw cycles. Store under nitrogen.	MedchemExpress[2]

First Aid Measures

In the absence of specific data for **L-Homotyrosine**, the following first aid measures, based on general guidelines for amino acid derivatives, are recommended:

- Inhalation: Move the individual to fresh air. If breathing is difficult, seek medical attention.
- Skin Contact: Wash the affected area with soap and water.
- Eye Contact: Rinse eyes cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If irritation persists, seek medical attention.
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek medical advice if feeling unwell.

Accidental Release and Disposal

Accidental Release

In case of a spill, follow these steps:

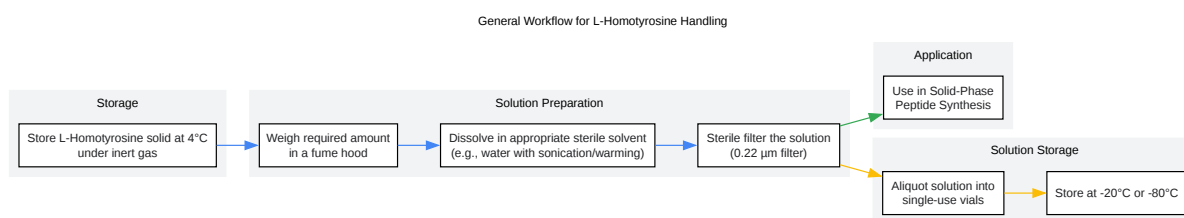
- Wear appropriate PPE as outlined in Section 3.1.
- For solid spills, avoid generating dust. Gently sweep or scoop the material into a suitable container for disposal.
- Clean the spill area thoroughly with a suitable solvent.

Disposal

Dispose of **L-Homotyrosine** and any contaminated materials in accordance with local, state, and federal regulations for non-hazardous chemical waste.

Experimental Protocols and Workflows

While specific experimental protocols for the safety assessment of **L-Homotyrosine** are not available, a general workflow for handling and preparing solutions is provided below. This is based on its use in solid-phase peptide synthesis.



[Click to download full resolution via product page](#)

Caption: General laboratory workflow for handling **L-Homotyrosine**.

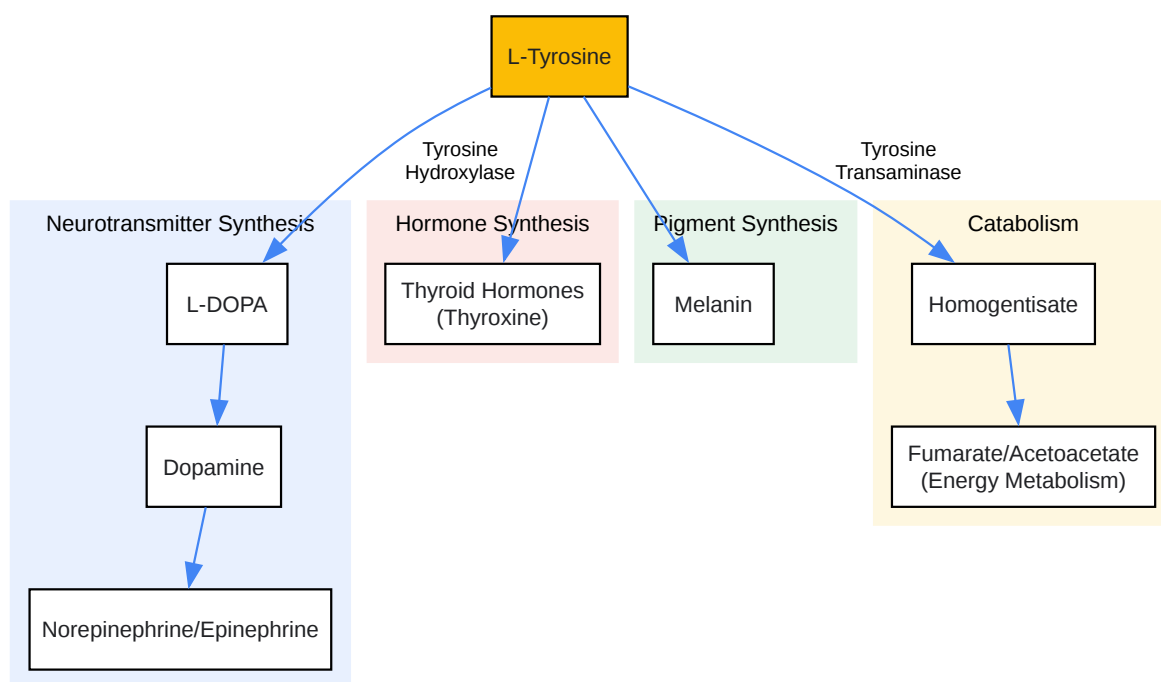
Biological Context and Signaling Pathways

L-Homotyrosine is a non-proteinogenic amino acid, meaning it is not one of the 20 standard amino acids encoded by the genetic code.[1] Its primary use in research is as a building block in the synthesis of peptides with novel properties.[5]

While no signaling pathways are known to directly involve **L-Homotyrosine**, it is structurally similar to L-Tyrosine, a key player in numerous biological processes. L-Tyrosine is a precursor for the synthesis of neurotransmitters like dopamine and hormones such as thyroxine.[6] A catabolic pathway for L-tyrosine in some gram-positive bacteria involves homoprotocatechuate,

a compound structurally related to **L-homotyrosine**, suggesting a potential for interaction with microbial metabolic pathways.[7]

The diagram below illustrates a simplified overview of the major metabolic fates of L-Tyrosine, providing a conceptual framework for the potential biological interactions of its analogue, **L-Homotyrosine**.



[Click to download full resolution via product page](#)

Caption: Simplified overview of major L-Tyrosine metabolic pathways.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (+)-Homotyrosine | C₁₀H₁₃NO₃ | CID 15160483 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. lgcstandards.com [lgcstandards.com]
- 4. L-β-高酪氨酸 盐酸盐 ≥97.0% (HPLC) | Sigma-Aldrich [sigmaaldrich.com]
- 5. chemimpex.com [chemimpex.com]
- 6. Tyrosine Metabolism | Pathway - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Catabolism of L-tyrosine by the homoprotocatechuate pathway in gram-positive bacteria - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide to the Safe Handling of L-Homotyrosine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1598195#safety-and-handling-guidelines-for-l-homotyrosine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com